

trifluridine stability storage conditions

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Compound Focus: Trifluridine

CAS No.: 70-00-8

Cat. No.: S545855

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Storage & Handling Specifications

The following table summarizes the core stability and storage conditions for **trifluridine** to ensure its effectiveness in your experiments.

Parameter	Specification	Additional Context & Notes
Physical Form	White to off-white solid [1] [2]	--
Recommended Storage (Powder)	-20°C (3 years) or 4°C (2 years) [2]	Storing at -20°C is optimal for long-term stability.
Melting Point	190-193 °C [1]	Can be used as an identity characteristic.
Light Sensitivity	Yes [2]	Container should be light-resistant; protect from light during handling.
Solubility (Water)	~14 mg/mL (clear, colorless) [1]	Soluble at 50 mg/mL [1]. Pre-warm and use sonication to dissolve [2].
Solubility (DMSO)	≥ 100 mg/mL (337.61 mM) [2]	Hygroscopic; use newly opened DMSO to avoid water contamination.

Preparation & Stability of Solutions

Once dissolved, **trifluridine** solutions have a limited shelf life and require specific storage conditions.

Solution Matrix	Recommended Storage	Stability Duration
DMSO Solution	-80°C	2 years [2]
	-20°C	1 year [2]
Aqueous Solution	-20°C	1 month [1]
Ophthalmic Solution (Formulated Product)	2-8°C (Refrigeration) [3] [4]	Do not freeze [3] [4].

Experimental Design & Stability Considerations

When designing experiments, it is important to understand the compound's mechanism and potential instability points.

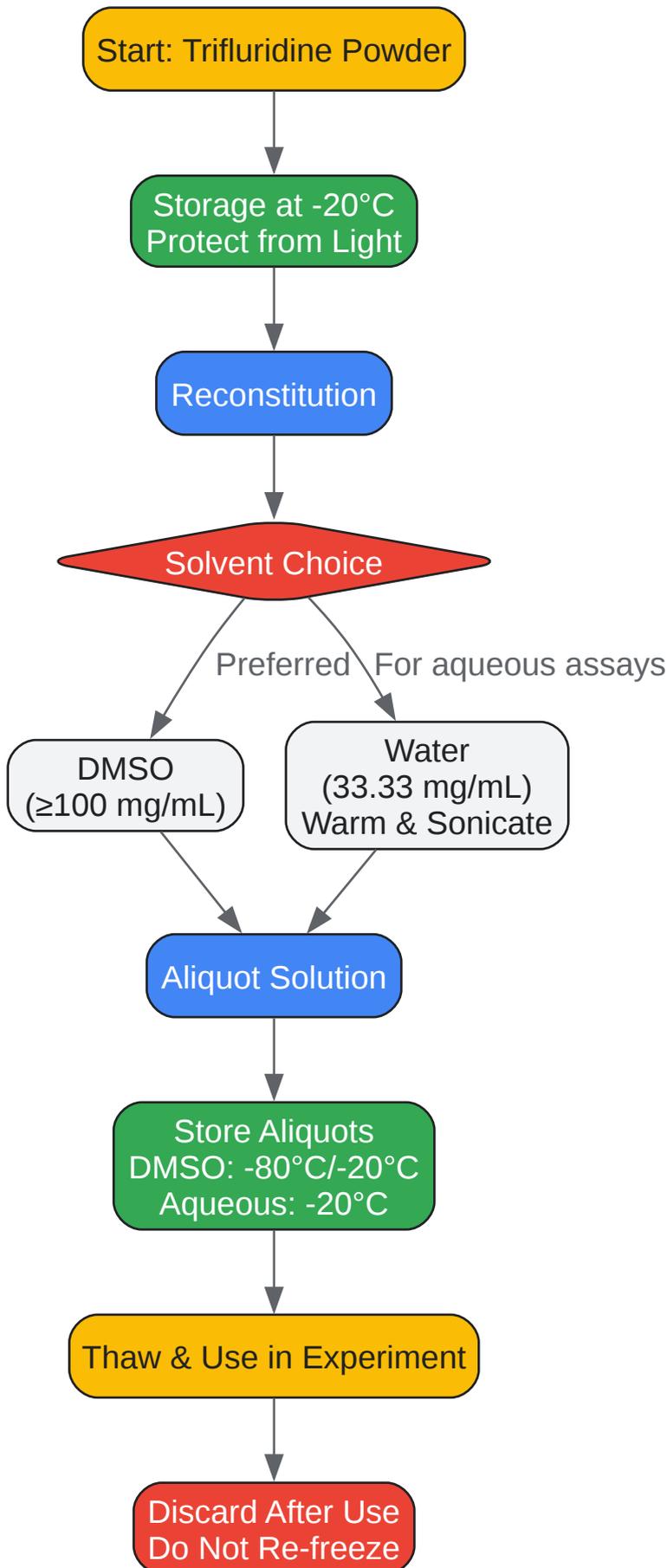
- **Mechanism of Action: Trifluridine** is an antimetabolite. Its primary research mechanism involves phosphorylation within cells to form **trifluridine triphosphate**, which is then incorporated into DNA, disrupting DNA synthesis and function [5] [2]. It also acts as an **irreversible thymidylate synthase (TS) inhibitor** [2].
- **Stability-Influenced Experimental Pitfalls:**
 - **Degradation by Enzymes: Trifluridine** is a substrate for thymidine phosphorylase and can be rapidly degraded to **5-trifluoromethyluracil** [5]. This is a key reason for its low oral bioavailability and is relevant in cell culture or in vivo models where these enzymes are present.
 - **Cytotoxicity Threshold:** Be mindful of concentration. In HUVEC cells, viability dropped sharply at concentrations of 3-5 µM, which is close to the EC₅₀ for some antiviral activities (e.g., 1.7-3.4 µM for Herpes B virus) [2]. This narrow window means small changes in effective concentration due to degradation could significantly impact your results.

Troubleshooting Guide

Here are answers to common questions you might encounter during your work with **trifluridine**.

- **Q: What should I do if my **trifluridine** solution develops a precipitate or changes color?**
 - **A:** You should discard the solution. A precipitate or color change indicates physical decomposition or contamination. Always prepare fresh stock solutions from properly stored powder.
- **Q: How can I verify that my **trifluridine** has remained stable under my storage conditions?**
 - **A:** The most direct method is to use a chemical reference standard [1] and perform analytical techniques like HPLC to check for purity and the presence of degradation products. Comparing the melting point of your sample to the reference (190-193 °C) [1] can also serve as a preliminary check.
- **Q: Why is it critical to protect **trifluridine** from light?**
 - **A:** As a light-sensitive compound [2], exposure to light can cause photochemical degradation, altering its chemical structure and reducing its efficacy in your assays.

To help visualize the key steps for managing **trifluridine** stability in your workflow, the following diagram outlines the process from storage to experimental use.



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References

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